

Commercial Availability of 2-Methylbut-3-enoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Methylbut-3-enoic acid

Cat. No.: B1661977

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **2-Methylbut-3-enoic acid** (CAS No. 53774-20-2), a valuable building block in organic synthesis. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on suppliers, product specifications, and essential safety and handling protocols.

Introduction to 2-Methylbut-3-enoic Acid

2-Methylbut-3-enoic acid, also known as 2-vinylpropionic acid, is a branched-chain unsaturated carboxylic acid.^[1] Its chemical structure, featuring both a carboxylic acid group and a vinyl group, makes it a versatile reagent in a variety of chemical transformations. The presence of a chiral center at the second carbon atom also allows for its use in stereoselective synthesis, a critical aspect in the development of new pharmaceutical agents.

Commercial Suppliers and Product Specifications

2-Methylbut-3-enoic acid is available from a range of chemical suppliers, catering to both research and bulk quantity needs. The purity and specifications can vary between suppliers, and it is crucial to select a grade appropriate for the intended application. The following tables summarize the available quantitative data from various suppliers.

Table 1: Major Commercial Suppliers of **2-Methylbut-3-enoic Acid**

Supplier	Website	Notes
Sigma-Aldrich	--INVALID-LINK--	A leading global supplier offering various grades for research and development.
TCI Chemicals	--INVALID-LINK--	Offers different purity levels and quantities, with detailed product documentation. [2]
ChemicalBook	--INVALID-LINK--	A platform that lists multiple suppliers, often providing a range of prices and purities. [3]
Aladdin Scientific	--INVALID-LINK--	Provides the compound with specified purity and storage requirements.
Fluorochem	--INVALID-LINK--	A supplier of fine chemicals for research and industry.
Apollo Scientific	--INVALID-LINK--	Specializes in the supply of aroma chemicals, intermediates, and research chemicals.

Table 2: Product Specifications of Commercially Available **2-Methylbut-3-enoic Acid**

Supplier	Product Number	Purity	Form	Storage Temperature
TCI Chemicals	M3188	>96.0% (GC)	Colorless to Almost colorless clear liquid	Store in a cool, dark place.
ChemicalBook (listed)	Varies	98% HPLC, 99%+ HPLC	Liquid	2-8°C[3]
Aladdin Scientific	ALA-M404731-100g	min 95%	Liquid	Argon charged
Fluorochem	F600489	97%	Liquid	Ambient Storage
Apollo Scientific	OR74640	95%	Liquid	-

Table 3: Physical and Chemical Properties

Property	Value
Molecular Formula	C5H8O2
Molecular Weight	100.12 g/mol [1]
Boiling Point	42-43 °C/0.1 mmHg[3]
Density	0.968 g/mL at 20 °C[3]
Refractive Index	n20/D 1.424[3]
Flash Point	76 °C[3]
pKa	4.36±0.10 (Predicted)[3]

Experimental Protocols: Handling and Storage

Proper handling and storage of **2-Methylbut-3-enoic acid** are essential to ensure its stability and the safety of laboratory personnel.

Safety Precautions

2-Methylbut-3-enoic acid is classified as a corrosive substance that can cause severe skin burns and eye damage.[1][2] It is also a combustible liquid.[2] The following precautions should be taken:

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.[2]
- Ventilation: Handle in a well-ventilated place.[4]
- Fire Safety: Keep away from heat, sparks, open flames, and hot surfaces. Use dry sand, dry chemical, or alcohol-resistant foam to extinguish fires.[2]

Storage Conditions

To maintain the quality of **2-Methylbut-3-enoic acid**, it should be stored under the following conditions:

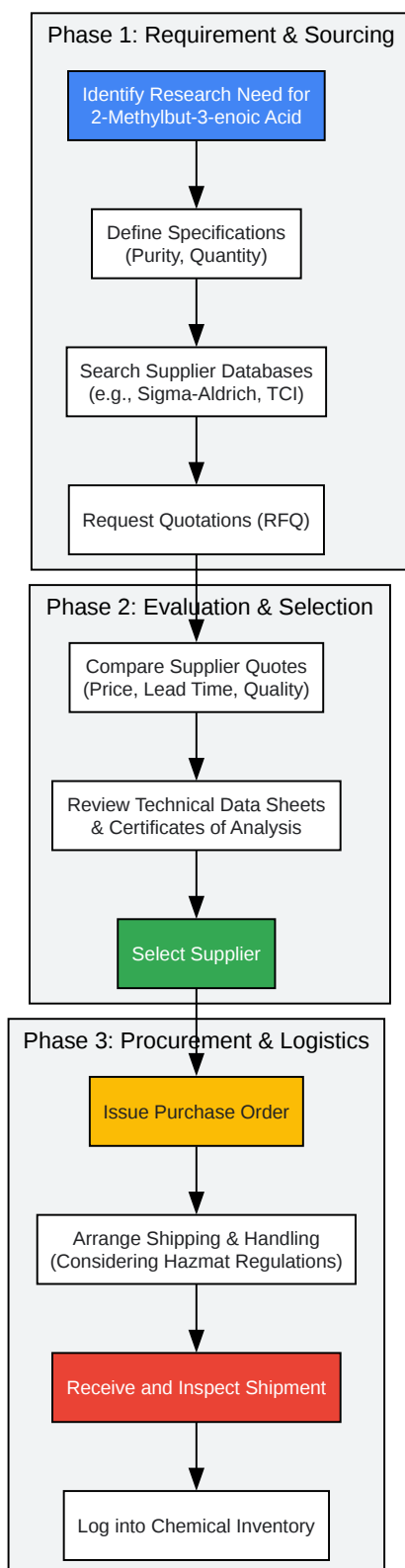
- Container: Store in the original, tightly closed, corrosive-resistant container with a resistant inner liner.[2][4]
- Temperature: Store in a well-ventilated place and keep cool.[2] Some suppliers recommend refrigeration at 2-8°C.[3]
- Inert Atmosphere: For long-term storage and to prevent degradation, some suppliers provide the compound under an argon atmosphere.

Spill and Disposal

In case of a spill, absorb the spillage to prevent material damage.[2] Dispose of the contents and container to an approved waste disposal plant.[2]

Visualization of Procurement Workflow

The procurement of specialty chemicals like **2-Methylbut-3-enoic acid** for research and development follows a structured process. The following diagram illustrates a typical workflow.



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Caption: A typical workflow for the procurement of specialty chemicals.

This guide provides a foundational understanding of the commercial landscape for **2-Methylbut-3-enoic acid**. For specific applications, it is always recommended to consult the supplier's technical documentation and safety data sheets.

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